

Application Notes and Protocols for DCDPS in Engineering Plastics

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Compound of Interest

Compound Name: 4,4'-Dichlorodiphenyl sulfone

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Prepared for: Researchers, scientists, and drug development professionals.

Introduction

4,4'-Dichlorodiphenyl sulfone (DCDPS) is a key monomer in the synthesis of high-performance polyarylethersulfone (PAES) thermoplastics, such as polyethersulfone (PES), polysulfone (PSU), and polyphenylsulfone (PPSU).[1] These amorphous polymers are renowned for their exceptional thermal stability, robust mechanical properties, and excellent chemical resistance, making them indispensable in demanding aerospace and automotive applications.[1][2] The molecular structure of DCDPS, featuring a rigid sulfone group and reactive chlorine atoms, facilitates the formation of strong, stable polymer chains through nucleophilic aromatic substitution polymerization.[1] This results in engineering plastics that can withstand extreme conditions, offering a lightweight alternative to traditional materials like metals and glass.[1][3]

Applications in Aerospace Engineering

The aerospace industry's stringent requirements for lightweight, high-strength, and flame-retardant materials make DCDPS-based polymers an ideal choice.[4][5] These plastics contribute significantly to improved fuel efficiency and reduced emissions by lowering the overall weight of the aircraft.[6][7]

Key Aerospace Applications:

- **Interior Components:** The inherent flame resistance and low smoke and toxicity of PAES are critical for cabin interiors.[4][7] Applications include overhead storage bins, passenger service units, and seating components.
- **Structural Components:** Fiber-reinforced PAES composites are used for secondary structural elements that require high strength-to-weight ratios, such as brackets, clips, and fairings.[4]
- **Electrical Systems:** The excellent electrical insulating properties and high-temperature resistance of DCDPS-derived polymers make them suitable for connectors, wire insulation, and circuit boards.[5]
- **Fuel Systems:** The chemical inertness of PAES ensures they can be used for components in fuel systems that are exposed to aggressive aviation fuels and hydraulic fluids.

Applications in Automotive Engineering

In the automotive sector, DCDPS-based plastics are employed to enhance vehicle performance, safety, and fuel economy.[3][8] Their ability to withstand high temperatures and resist automotive fluids makes them suitable for under-the-hood and other demanding applications.[1]

Key Automotive Applications:

- **Under-the-Hood Components:** The high thermal stability of PAES allows for their use in components exposed to engine heat, such as relay insulators, steering column lock switches, and pistons.[9]
- **Lighting Systems:** The high heat deflection temperature and transparency of some grades of PAES make them suitable for headlight reflectors and bezels.
- **Electrical and Electronic Components:** DCDPS-based polymers are used for fuses, connectors, and sensor housings due to their excellent electrical insulation and dimensional stability.[8]
- **Drive Train and Powertrain Components:** The mechanical strength and chemical resistance of these plastics allow for their use in thrust washers, bearing cages, and seals.

Quantitative Data on DCDPS-Based Polyethersulfone (PES)

The following tables summarize the typical properties of engineering plastics derived from DCDPS, specifically focusing on Polyethersulfone (PES).

Table 1: Mechanical Properties of PES

Property	Test Standard	Value
Tensile Strength, Ultimate	ASTM D638	87 MPa [10]
Tensile Modulus	ASTM D638	2.6 GPa [10]
Elongation at Break	ASTM D638	65% [10]
Flexural Strength	ASTM D790	130 MPa [10]
Flexural Modulus	ASTM D790	2.6 GPa [10]
Notched Izod Impact	ASTM D256	91 J/m [10]
Rockwell M Hardness	ASTM D785	88 [10]

Table 2: Thermal Properties of PES

Property	Test Standard	Value
Glass Transition Temperature (T _g)	DSC	220 °C [10]
Heat Deflection Temperature at 1.82 MPa	ASTM D648	200 °C [10]
Heat Deflection Temperature at 0.455 MPa	ASTM D648	210 °C [10]
Coefficient of Linear Thermal Expansion	ASTM E831	53 µm/m-K [10]
Thermal Conductivity	-	0.18 W/m-K [10]

Table 3: Electrical Properties of PES

Property	Test Standard	Value
Dielectric Strength	ASTM D149	16 kV/mm [10]
Dielectric Constant (1 MHz)	ASTM D150	3.5 [10]
Dissipation Factor (1 MHz)	ASTM D150	0.0035 [10]
Volume Resistivity	ASTM D257	10^{15} Ω -m [10]

Table 4: Chemical Resistance of PES (at 20°C)

Chemical Agent	Resistance
Acids	
Acetic Acid, 10%	Recommended[11]
Hydrochloric Acid, concentrated	Recommended[11]
Nitric Acid, concentrated	Not Recommended[11]
Sulfuric Acid, concentrated	Not Recommended[11]
Bases	
Ammonium Hydroxide, 10%	Recommended[11]
Sodium Hydroxide, 50%	Recommended[11]
Solvents	
Acetone	Not Recommended[11]
Ethanol	Recommended[11]
Toluene	Limited Resistance[12]
Chloroform	Not Recommended[12]
Automotive/Aerospace Fluids	
Gasoline	Testing Advised[11]
Kerosene	Testing Advised[11]
Silicone Oils	Recommended[11]
Skydrol 500	Testing Advised[11]

Experimental Protocols

Protocol 1: Synthesis of Polyethersulfone (PES) via Nucleophilic Aromatic Substitution

Objective: To synthesize PES from **4,4'-Dichlorodiphenyl sulfone** (DCDPS) and 4,4'-dihydroxydiphenyl sulfone (Bisphenol S).

Materials:

- **4,4'-Dichlorodiphenyl sulfone (DCDPS)**
- 4,4'-dihydroxydiphenyl sulfone (Bisphenol S)
- Potassium carbonate (K_2CO_3), anhydrous
- N,N-Dimethylacetamide (DMAc), anhydrous
- Toluene

Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Nitrogen inlet and outlet
- Dean-Stark trap with condenser
- Heating mantle with temperature controller
- Beakers, filter funnel, and vacuum filtration apparatus

Procedure:

- **Reactor Setup:** Assemble the reaction flask with the mechanical stirrer, nitrogen inlet, and Dean-Stark trap. Ensure the system is dry and purged with nitrogen.
- **Charging Reactants:** To the flask, add equimolar amounts of DCDPS and Bisphenol S, along with a slight excess of potassium carbonate (approximately 5-10% molar excess relative to Bisphenol S).
- **Solvent Addition:** Add DMAc to dissolve the reactants (typically to achieve a 20-30% solids concentration) and toluene as an azeotroping agent (approximately 10% of the DMAc volume).

- **Azeotropic Dehydration:** Heat the mixture to the boiling point of the toluene/water azeotrope (around 140-150°C) with vigorous stirring. Collect the water removed in the Dean-Stark trap. Continue this process until no more water is collected, indicating the formation of the anhydrous potassium salt of Bisphenol S.
- **Polymerization:** After dehydration, slowly raise the temperature to 160-180°C to remove the toluene. Maintain the reaction at this temperature under a nitrogen atmosphere for 4-8 hours to allow for polymerization. The viscosity of the solution will increase significantly as the polymer forms.
- **Precipitation and Purification:** Cool the viscous polymer solution to room temperature and slowly pour it into a beaker containing a non-solvent such as methanol or water with vigorous stirring to precipitate the PES polymer.
- **Washing:** Filter the precipitated polymer and wash it several times with hot water and then methanol to remove residual solvent, unreacted monomers, and salts.
- **Drying:** Dry the purified PES polymer in a vacuum oven at 120-140°C until a constant weight is achieved.

Protocol 2: Mechanical Testing - Tensile Properties (ASTM D638)

Objective: To determine the tensile properties of DCDPS-based PES.

Equipment:

- Universal Testing Machine (UTM) with a suitable load cell
- Extensometer for strain measurement
- Type I dumbbell-shaped test specimens (as per ASTM D638)

Procedure:

- **Specimen Preparation:** Mold or machine test specimens to the required dimensions. Condition the specimens at $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity for at least 40 hours.

- **Machine Setup:** Set up the UTM with grips appropriate for the specimen geometry. Set the crosshead speed, typically 5 mm/min for rigid plastics.
- **Testing:** Mount the specimen in the grips, ensuring it is aligned with the direction of pull. Attach the extensometer to the gauge section of the specimen.
- **Data Acquisition:** Start the test and record the load and extension data until the specimen fractures.
- **Calculations:** From the stress-strain curve, determine the tensile strength, tensile modulus, and elongation at break.
- **Reporting:** Report the average and standard deviation of at least five specimens.

Protocol 3: Thermal Analysis - Differential Scanning Calorimetry (DSC)

Objective: To determine the glass transition temperature (T_g) of DCDPS-based PES.

Equipment:

- Differential Scanning Calorimeter (DSC)
- Aluminum DSC pans and lids
- Crimper for sealing pans

Procedure:

- **Sample Preparation:** Weigh 5-10 mg of the dry PES polymer into an aluminum DSC pan and seal it with a lid. Prepare an empty sealed pan as a reference.
- **DSC Program:** Place the sample and reference pans into the DSC cell. Run the following temperature program under a nitrogen atmosphere:
 - Heat from 25°C to 250°C at a rate of 20°C/min to erase the thermal history.
 - Hold at 250°C for 2 minutes.

- Cool from 250°C to 25°C at a rate of 20°C/min.
- Heat from 25°C to 250°C at a rate of 10°C/min.
- Data Analysis: The glass transition temperature (T_g) is determined from the second heating scan, typically as the midpoint of the step change in the heat flow curve.

Protocol 4: Chemical Resistance Testing

Objective: To evaluate the resistance of DCDPS-based PES to various chemicals.

Equipment:

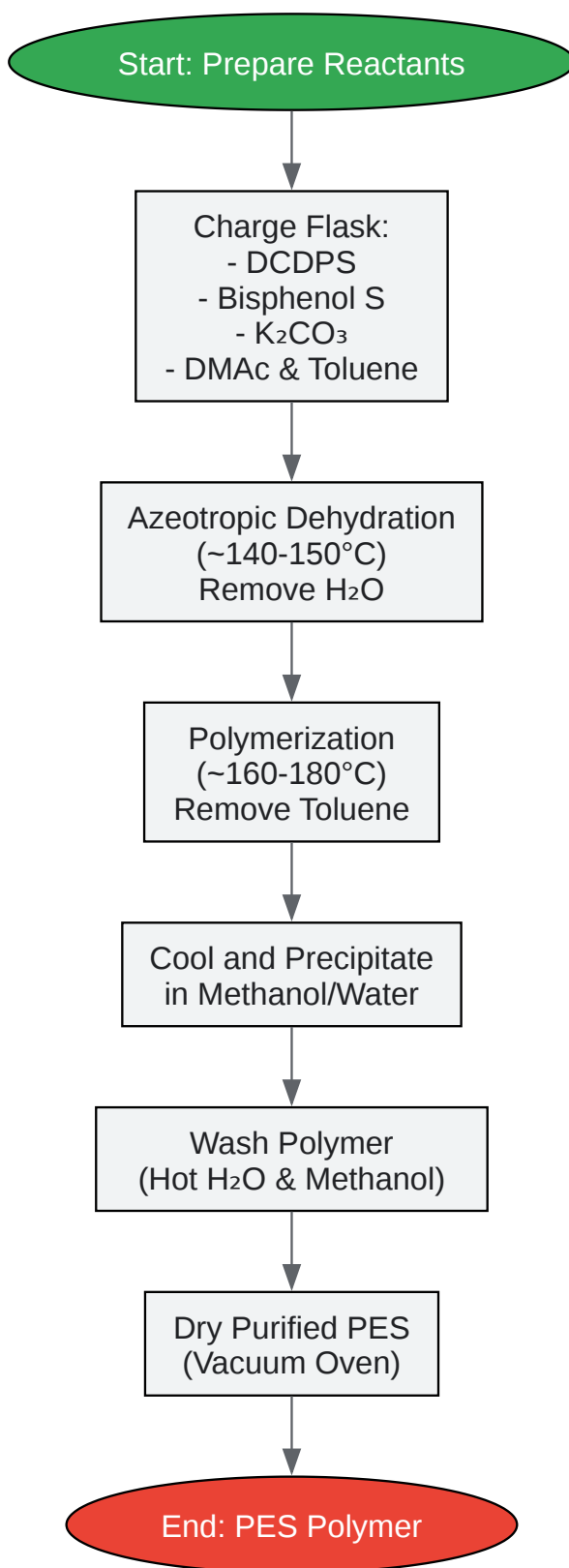
- Test specimens (e.g., tensile bars)
- Glass containers with lids
- Analytical balance

Procedure:

- Initial Measurements: Condition and weigh the test specimens. Measure their dimensions and, if desired, their initial mechanical properties.
- Immersion: Immerse the specimens in the test chemical at a specified temperature (e.g., 23°C) for a defined period (e.g., 7 days). Ensure the specimens are fully submerged and do not touch each other.
- Post-Immersion Analysis: After the immersion period, remove the specimens, gently wipe them dry, and re-weigh them to determine the percent weight change.
- Visual Inspection: Visually inspect the specimens for any signs of degradation, such as cracking, crazing, swelling, or discoloration.
- Mechanical Property Retention: Conduct mechanical tests (e.g., tensile testing) on the exposed specimens and compare the results to the initial properties to determine the percent retention of strength and modulus.

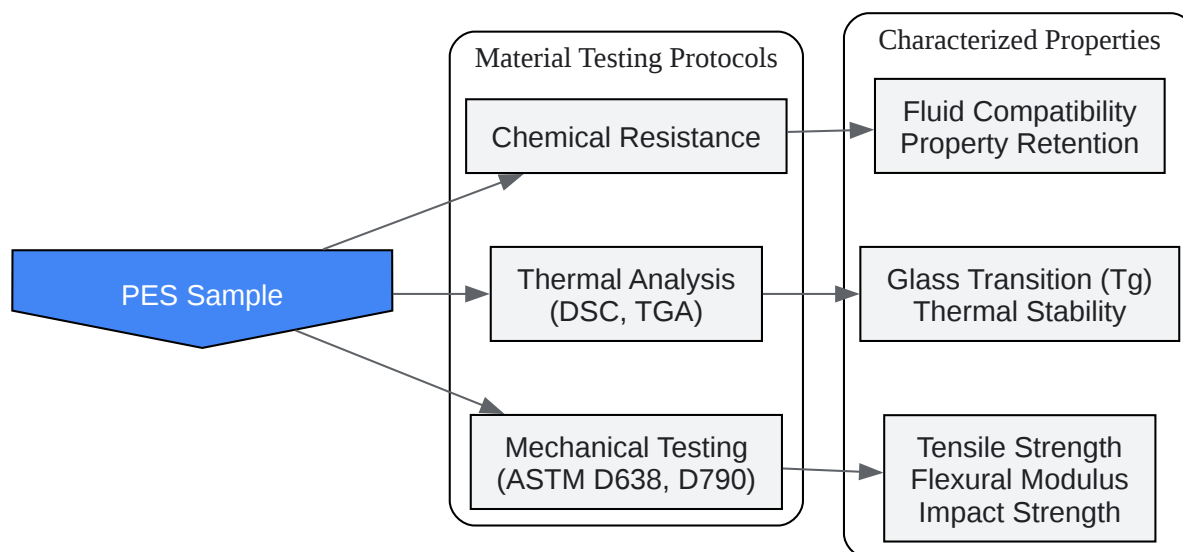
- Reporting: Report the percent weight change, visual observations, and percent retention of mechanical properties for each chemical tested.

Visualizations



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Caption: Workflow for the synthesis of Polyethersulfone (PES).



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Caption: Experimental workflow for material characterization.

Caption: Structure-property relationships in DCDPS-based polymers.

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- To cite this document: BenchChem. [Application Notes and Protocols for DCDPS in Engineering Plastics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033224#use-of-dcdps-in-aerospace-and-automotive-engineering-plastics]

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